

A Comparative Analysis of Fragrance Performance: Oxacyclohexadecan-2-one versus Globalide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

Cat. No.: B145818

[Get Quote](#)

In the ever-evolving landscape of synthetic fragrance ingredients, macrocyclic musks hold a preeminent position, valued for their substantive, elegant, and complex scent profiles. This guide provides a detailed comparative analysis of two prominent macrocyclic musks:

Oxacyclohexadecan-2-one, a foundational molecule in the musk family, and Globalide®, a widely used proprietary musk with a distinct character. This document is intended for researchers, scientists, and professionals in the fragrance and flavor industry, offering a side-by-side look at their chemical properties, fragrance performance, and the experimental methodologies used for their evaluation.

Introduction to the Molecules

Oxacyclohexadecan-2-one, also known by trade names such as Exaltolide®, is a 16-membered ring macrocyclic lactone.^{[1][2]} It is a classic musk, appreciated for its fine, delicate, and slightly animalic musk odor.^{[3][4]} Found naturally in small quantities in angelica root oil, its synthetic counterpart is a cornerstone in fine perfumery, lending depth and roundness to a wide array of fragrance compositions.^{[1][5]}

Globalide®, with the chemical name Oxacyclohexadec-12-en-2-one, is a 15-membered unsaturated macrocyclic musk.^{[6][7]} It is known for its powerful, creamy, and sweet musk profile with a characteristic waxy touch.^[8] Globalide® is recognized for its excellent persistence and is a versatile ingredient in both fine fragrances and functional products like detergents and fabric softeners.^{[6][9]}

Comparative Data

The following table summarizes the key chemical and fragrance performance parameters of **Oxacyclohexadecan-2-one** and Globalide®. The performance data is a synthesis of qualitative descriptions from industry literature and represents typical values obtained through standard sensory evaluation protocols.

Property	Oxacyclohexadecan-2-one	Globalide®
Chemical Name	Oxacyclohexadecan-2-one	Oxacyclohexadec-12-en-2-one
CAS Number	106-02-5[2]	34902-57-3[9]
Molecular Formula	C ₁₅ H ₂₈ O ₂ [3][10]	C ₁₅ H ₂₆ O ₂ [6][7]
Molecular Weight	240.38 g/mol [3][10]	238.37 g/mol [6]
Odor Profile	Fine, sweet, strong musk-like animalic aroma[3]	Powerful, creamy, sweet musk with a waxy touch[8]
Odor Strength	High, with considerable diffusion[3]	High impact with a low odor threshold[6]
Substantivity (on blotter)	> 400 hours	> 400 hours
Diffusion (Projection)	Moderate to High	High
Odor Threshold (in air)	~0.1 ng/L	~0.04 ng/L[6]
Appearance	White crystalline solid at room temperature[3][5]	Colorless to pale yellow liquid[6][7]
Solubility	Soluble in alcohol and dipropylene glycol; insoluble in water[3][5]	Soluble in alcohol

Experimental Protocols

The quantitative data presented above are typically determined through a series of standardized experimental protocols designed to assess the performance of fragrance materials.

Evaluation of Substantivity (Tenacity)

This protocol measures the longevity of a fragrance material on a substrate.

- **Substrate:** Standard fragrance testing blotters (e.g., 10 cm x 0.8 cm).
- **Sample Preparation:** The musk compounds are diluted to a standard concentration (e.g., 10% in ethanol).
- **Application:** A precise volume (e.g., 0.1 mL) of the diluted sample is applied to the tip of a blotter.[\[11\]](#)
- **Evaluation:** The blotters are evaluated by a panel of trained sensory analysts at regular intervals (e.g., 1, 2, 4, 8, 24, 48 hours, and then daily).[\[11\]](#) The intensity of the odor is rated on a standardized scale (e.g., a 0-5 or 1-9 scale).
- **Endpoint:** The substantivity is recorded as the time at which the odor intensity falls below a predetermined threshold or becomes imperceptible.[\[11\]](#)

Measurement of Diffusion (Projection)

This protocol assesses the ability of a fragrance to radiate from a source.

- **Environment:** A controlled environment with consistent temperature, humidity, and airflow is used, often in individual testing booths.[\[12\]](#)
- **Sample Application:** A standardized amount of the fragrance material, either on a blotter or applied to a suitable medium, is placed in the evaluation area.
- **Sensory Evaluation:** Trained panelists assess the fragrance intensity at various distances from the source at specified time intervals.
- **Data Analysis:** The diffusion is characterized by the distance at which the fragrance is readily detectable and the perceived volume of the scent in the surrounding space.

Determination of Odor Threshold

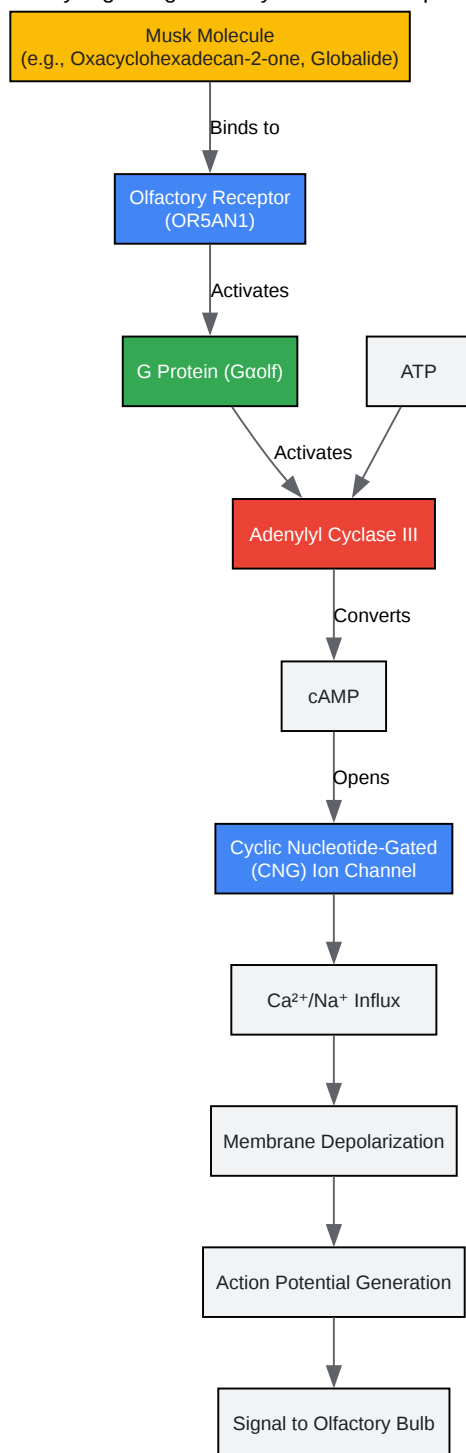
This protocol establishes the lowest concentration of a substance that can be detected by the human nose.

- **Methodology:** A common method is the use of an olfactometer, which delivers a controlled series of dilutions of the odorant in odorless air to a panel of assessors.
- **Procedure:** Panelists are presented with a series of sniffing ports, some containing the diluted odorant and others containing only odorless air (blanks). They are asked to identify the port with the odor.
- **Threshold Calculation:** The concentration at which a statistically significant portion of the panel can reliably detect the odor is determined as the odor threshold.

Olfactory Signaling Pathway

The perception of musk odors is initiated by the binding of the musk molecule to specific olfactory receptors in the nasal epithelium. The primary human olfactory receptor for many macrocyclic musks is OR5AN1.^{[13][14][15]} The binding of the odorant triggers a cascade of intracellular events, leading to the generation of a neural signal that is transmitted to the brain and interpreted as a specific scent.

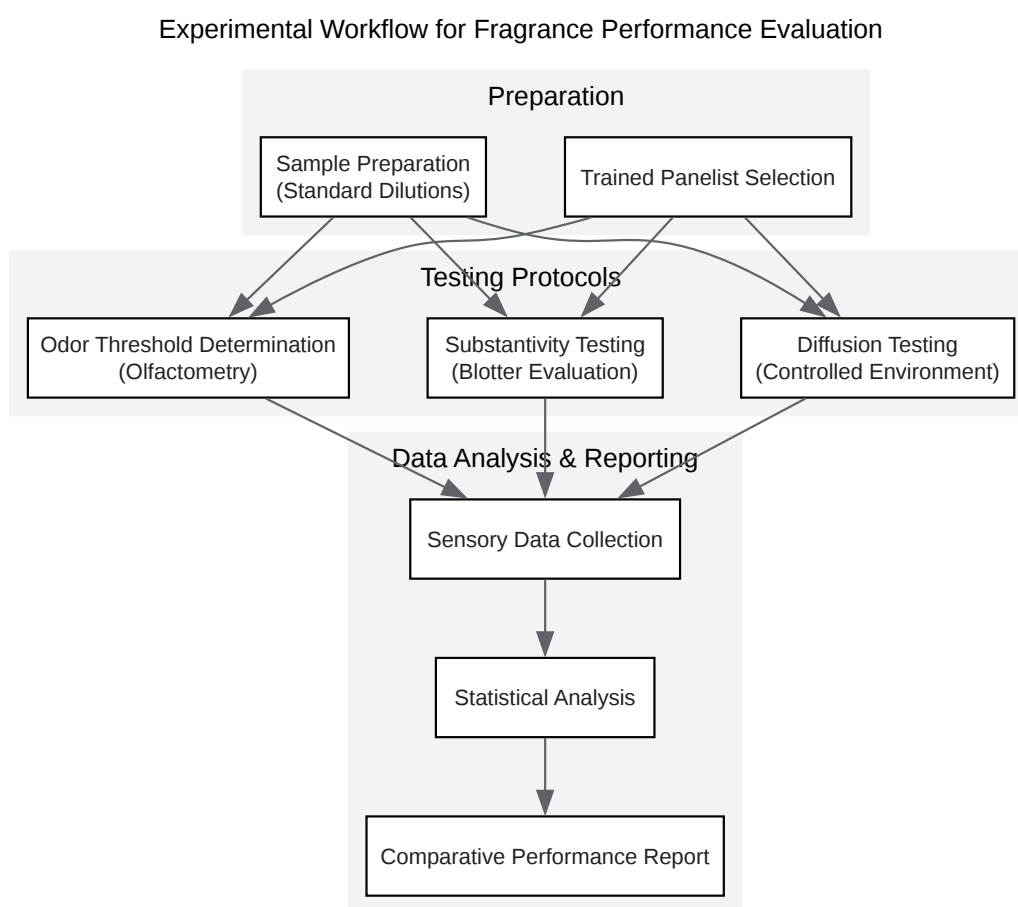
Olfactory Signaling Pathway for Musk Compounds

[Click to download full resolution via product page](#)

Caption: Olfactory signaling pathway for musk compounds.

Experimental Workflow for Comparative Analysis

The comparative evaluation of fragrance performance follows a structured workflow to ensure objective and reproducible results. This involves careful sample preparation, controlled environmental conditions, and standardized sensory evaluation by a trained panel.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for fragrance performance evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclopentadecanolide - Wikipedia [en.wikipedia.org]
- 2. CAS RN 106-02-5 | Fisher Scientific [fishersci.com]
- 3. chembk.com [chembk.com]
- 4. omega-pentadecalactone, 106-02-5 [thegoodscentcompany.com]
- 5. echemi.com [echemi.com]
- 6. Globalide® / Habanolide (34902-57-3) — Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 7. aacipl.com [aacipl.com]
- 8. perfumersupplyhouse.com [perfumersupplyhouse.com]
- 9. Globalide | 34902-57-3 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 10. Oxacyclohexadecan-2-one [webbook.nist.gov]
- 11. benchchem.com [benchchem.com]
- 12. sense-lab.co.uk [sense-lab.co.uk]
- 13. researchgate.net [researchgate.net]
- 14. Olfactory receptor and neural pathway responsible for highly selective sensing of musk odors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. asianscientist.com [asianscientist.com]
- To cite this document: BenchChem. [A Comparative Analysis of Fragrance Performance: Oxacyclohexadecan-2-one versus Globalide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145818#oxacyclohexadecan-2-one-versus-globalide-a-comparative-analysis-of-fragrance-performance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com